

An In-depth Technical Guide to 2'-Fluoro-2-phenylacetophenone

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Compound of Interest

Compound Name: 2'-Fluoro-2-phenylacetophenone

CAS No.: 77294-82-7

Cat. No.: B1315302

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This guide provides a comprehensive technical overview of **2'-Fluoro-2-phenylacetophenone**, a fluorinated analog of deoxybenzoin. Tailored for researchers, scientists, and professionals in drug development, this document delves into the molecule's core chemical properties, synthesis, and potential applications, with a focus on providing actionable insights and methodologies grounded in established scientific principles.

Core Molecular Profile

2'-Fluoro-2-phenylacetophenone, systematically known as 2-(2-Fluorophenyl)-1-phenylethanone, is a derivative of acetophenone with a phenyl group and a 2-fluorophenyl group attached to the alpha-carbon. The introduction of a fluorine atom onto the phenyl ring significantly alters the molecule's electronic properties, influencing its reactivity, metabolic stability, and binding interactions in biological systems.

Key Physicochemical Data

The fundamental properties of **2'-Fluoro-2-phenylacetophenone** are summarized below. This data is essential for its handling, characterization, and application in experimental settings.

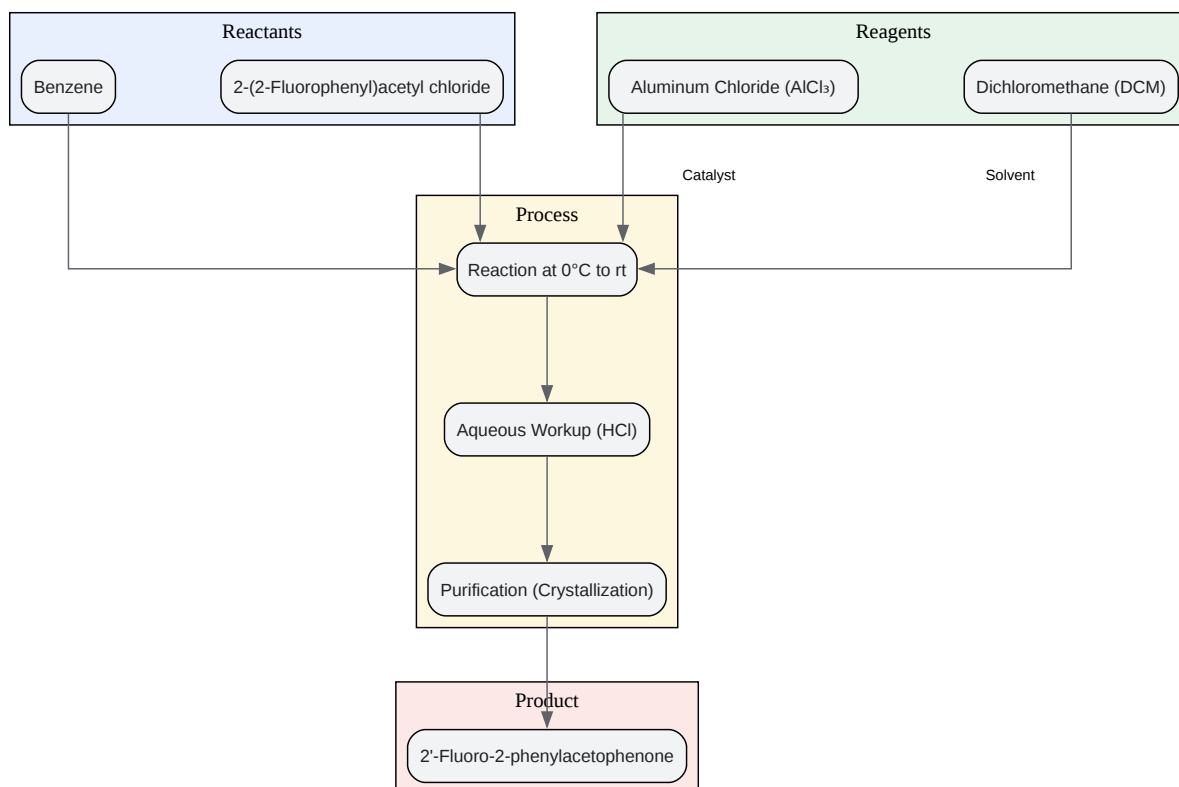
Property	Value	Source
Molecular Formula	C ₁₄ H ₁₁ FO	
Molecular Weight	214.24 g/mol	
Canonical SMILES	C1=CC=C(C=C1)C(=O)CC2=CC=CC=C2F	
InChI	InChI=1S/C14H11FO/c15-13-9-5-4-8-12(13)10-14(16)11-6-2-1-3-7-11/h1-9H,10H2	
Appearance	White to off-white crystalline solid	
Melting Point	55-59 °C	

Synthesis and Mechanism

The synthesis of **2'-Fluoro-2-phenylacetophenone** is most commonly achieved through a Friedel-Crafts acylation reaction. This electrophilic aromatic substitution reaction is a cornerstone of organic synthesis for forming carbon-carbon bonds to an aromatic ring.

Synthetic Workflow: Friedel-Crafts Acylation

The reaction involves the acylation of benzene with 2-(2-fluorophenyl)acetyl chloride in the presence of a Lewis acid catalyst, typically aluminum chloride (AlCl₃).



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Caption: Synthetic workflow for **2'-Fluoro-2-phenylacetophenone** via Friedel-Crafts acylation.

Experimental Protocol

- **Catalyst Suspension:** In a flame-dried, three-necked flask under an inert atmosphere (N₂ or Ar), suspend anhydrous aluminum chloride (1.1 equivalents) in anhydrous dichloromethane (DCM).
- **Acyl Chloride Addition:** Cool the suspension to 0°C using an ice bath. Add a solution of 2-(2-fluorophenyl)acetyl chloride (1.0 equivalent) in anhydrous DCM dropwise to the stirred suspension.
- **Benzene Addition:** Following the addition of the acyl chloride, add benzene (1.0 equivalent) dropwise, maintaining the temperature at 0°C.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Carefully quench the reaction by slowly pouring the mixture into a flask containing crushed ice and concentrated hydrochloric acid.
- **Extraction:** Separate the organic layer. Extract the aqueous layer twice with DCM. Combine the organic layers.
- **Washing:** Wash the combined organic layers with saturated sodium bicarbonate solution, followed by brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- **Purification:** Purify the resulting crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final product.

Applications in Research and Drug Development

Halogenated organic compounds, particularly those containing fluorine, are of significant interest in medicinal chemistry. The introduction of fluorine can modulate a molecule's lipophilicity, metabolic stability, and binding affinity to target proteins.

Potential as a Research Chemical

2'-Fluoro-2-phenylacetophenone serves as a valuable building block in the synthesis of more complex molecules. Its ketone functional group is amenable to a wide range of chemical transformations, including reduction, amination, and condensation reactions. The presence of the 2-fluorophenyl moiety makes it a key intermediate for creating libraries of compounds for screening in drug discovery programs, particularly in the development of enzyme inhibitors or receptor modulators where specific steric and electronic interactions are desired.

References

- PubChem. Compound Summary for CID 139045, 2-(2-Fluorophenyl)-1-phenylethanone. National Center for Biotechnology Information. [[Link](#)]
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